

physicochemical properties of 6,7-Dichlorobenzo[d]thiazol-2-amine

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Compound of Interest

Compound Name: 6,7-Dichlorobenzo[d]thiazol-2-amine

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An In-depth Technical Guide on the Physicochemical Properties of 6,7-Dichlorobenzo[d]thiazol-2-amine

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **6,7-Dichlorobenzo[d]thiazol-2-amine**, a dichlorinated benzothiazole derivative. The information presented herein is crucial for researchers engaged in medicinal chemistry, materials science, and drug development, as these properties fundamentally influence the compound's behavior in chemical and biological systems, including its absorption, distribution, metabolism, and excretion (ADME) profile.

Core Physicochemical Characteristics

The following table summarizes the key physicochemical properties of **6,7-Dichlorobenzo[d]thiazol-2-amine**. Data has been aggregated from various chemical databases and suppliers.

Property	Value	Data Source
Molecular Formula	C ₇ H ₄ Cl ₂ N ₂ S	[1][2]
Molecular Weight	219.09 g/mol	[1][2]
Appearance	Off-white to light yellow solid	[2]
Melting Point	240-242 °C	[2]
Boiling Point (Predicted)	379.7 ± 45.0 °C	[2]
Density (Predicted)	1.654 ± 0.06 g/cm ³	[2]
pKa (Predicted)	2.03 ± 0.30	[2]
LogP	3.1853	[1]
Topological Polar Surface Area (TPSA)	38.91 Å ²	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	0	[1]
CAS Number	25150-27-0	[1][2]
Storage Conditions	Inert atmosphere, room temperature, keep in dark place.[2] Alternatively, 4°C and protected from light.[1]	

Experimental Protocols

While specific experimental documentation for determining the physicochemical properties of **6,7-Dichlorobenzo[d]thiazol-2-amine** is not readily available in the public domain, standard laboratory procedures are applicable. The following outlines a general protocol for a key experimental determination.

Melting Point Determination Protocol

The melting point is a critical indicator of a compound's purity. The value of 240-242 °C indicates that **6,7-Dichlorobenzo[d]thiazol-2-amine** is a solid at room temperature.

Objective: To determine the melting point range of a solid sample of **6,7-Dichlorobenzo[d]thiazol-2-amine**.

Apparatus:

- Melting point apparatus (e.g., Electrothermal or Stuart SMP series)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Sample of **6,7-Dichlorobenzo[d]thiazol-2-amine**

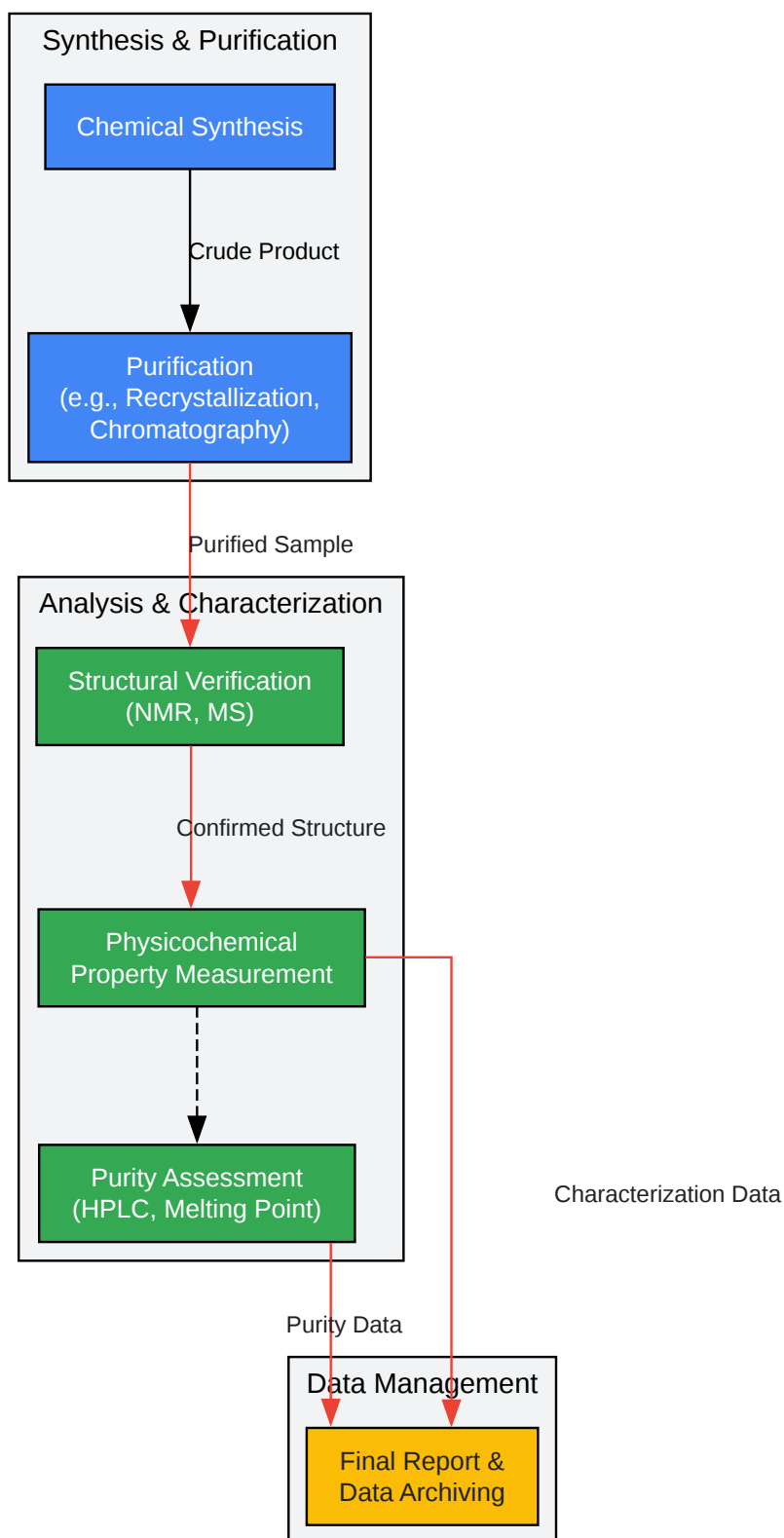
Methodology:

- Sample Preparation: A small amount of the crystalline solid is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation:
 - The apparatus is set to heat at a rapid rate initially to approach the expected melting point (e.g., to ~220 °C).
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The sample is observed through the magnifying lens.

- Data Recording:
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically $< 2\text{ }^{\circ}\text{C}$) is indicative of a high-purity compound.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a synthesized chemical compound like **6,7-Dichlorobenzo[d]thiazol-2-amine**, from initial synthesis to final property determination.



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Caption: Workflow for Synthesis and Physicochemical Characterization.

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